

Essential Safety and Disposal Procedures for IN

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Compound of Interest

Compound Name: *INCB086550*
CAS No.: *2230911-59-6*
Cat. No.: *B8179962*

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INCB086550

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety, handling, and disposal information for the investigational compound **INCB086550**. Adherence to these guidelines is essential for ensuring laboratory safety, environmental protection, and regulatory compliance. As a novel small-molecule inhibitor of the PD-1/PD-L1 pathway, proper management of **INCB086550** from acquisition to disposal is a critical component of the research and development process.^{[1][2][3]}

Disclaimer: No specific disposal protocol for **INCB086550** has been published. The following procedures are based on established best practices for the disposal of investigational drugs and laboratory chemicals.^{[4][5]} It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for guidance specific to your location and facilities.

Quantitative Data Summary

The following table summarizes key quantitative data for **INCB086550**, facilitating easy reference for experimental planning and safety considerations.

Parameter	Value	Significance for Handling and Disposal
Molecular Weight	693.79 g/mol	Essential for accurate preparation of solutions and for waste manifest documentation.
IC50 (PD-1/PD-L1 inhibition)	≤ 10 nM	Indicates high potency, requiring careful handling to avoid exposure. Potent compounds may necessitate classification as hazardous waste.
Storage Conditions (Solid)	Dry, dark at 0 - 4°C (short term), -20°C (long term)	Highlights the need for proper storage to maintain compound integrity. Expired or improperly stored material must be disposed of.
Storage Conditions (Stock Solution in DMSO)	-80°C (6 months), -20°C (1 month)	Indicates limited stability in solution, necessitating the disposal of unused or expired solutions. DMSO is a flammable liquid and must be considered in waste segregation.
Solubility in DMSO	100 mg/mL (144.13 mM)	Informs on appropriate solvents for reconstitution and for cleaning and decontamination procedures.

Proper Disposal Procedures for INCB086550

The disposal of investigational compounds like **INCB086550** must be approached with a clear and systematic process to ensure safety and compliance. The following step-by-step guide, based on general principles for laboratory chemical waste, should be followed.

Step 1: Consult Institutional Policy and EHS Before beginning any disposal process, the first and most critical step is to consult your institution's specific policies for chemical and pharmaceutical waste. Contact your Environmental Health and Safety (EHS) department to confirm the appropriate disposal pathway for **INCB086550**. They will provide guidance on whether it is classified as hazardous waste under local regulations and detail the specific collection and disposal procedures.

Step 2: Waste Characterization In consultation with EHS, determine if the **INCB086550** waste is considered hazardous. This determination will be based on its chemical properties, including any potential reactivity, flammability (especially if in a solvent like DMSO), or toxicity. All waste materials, including pure compound, solutions, contaminated labware (e.g., pipette tips, tubes, vials), and personal protective equipment (PPE), should be considered for proper disposal.

Step 3: Waste Segregation Proper segregation of waste is crucial to prevent accidental chemical reactions and to ensure compliant disposal.

- Solid Waste: Collect solid **INCB086550** waste, including expired compound and contaminated items like gloves and weigh boats, in a designated, compatible, and clearly labeled hazardous waste container.
- Liquid Waste: Liquid waste containing **INCB086550**, such as unused stock solutions or experimental media, should be collected in a separate, leak-proof container compatible with the solvents used (e.g., a container suitable for DMSO). Do not mix with aqueous waste unless approved by EHS.
- Sharps Waste: Needles, syringes, or other sharps contaminated with **INCB086550** should be disposed of in a designated sharps container.

Step 4: Labeling and Container Management All waste containers must be properly labeled. The label should include:

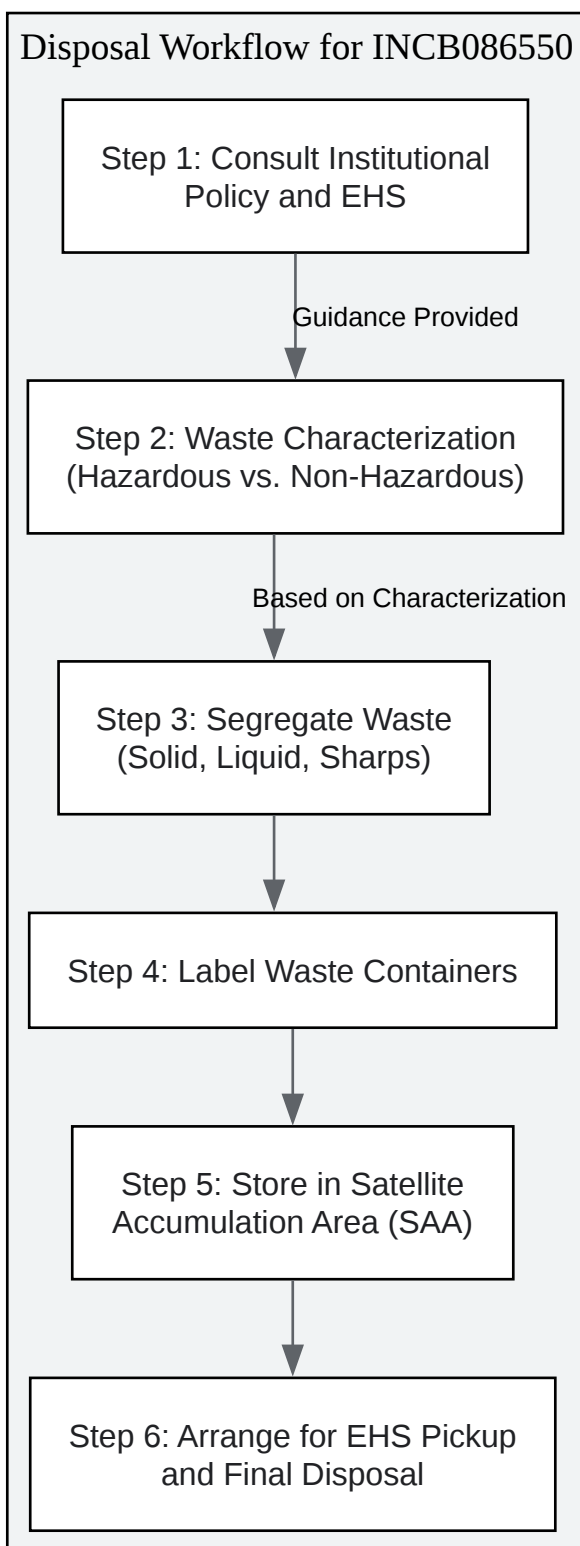
- The words "Hazardous Waste"
- The full chemical name: **INCB086550**
- The solvent(s) and their approximate concentrations

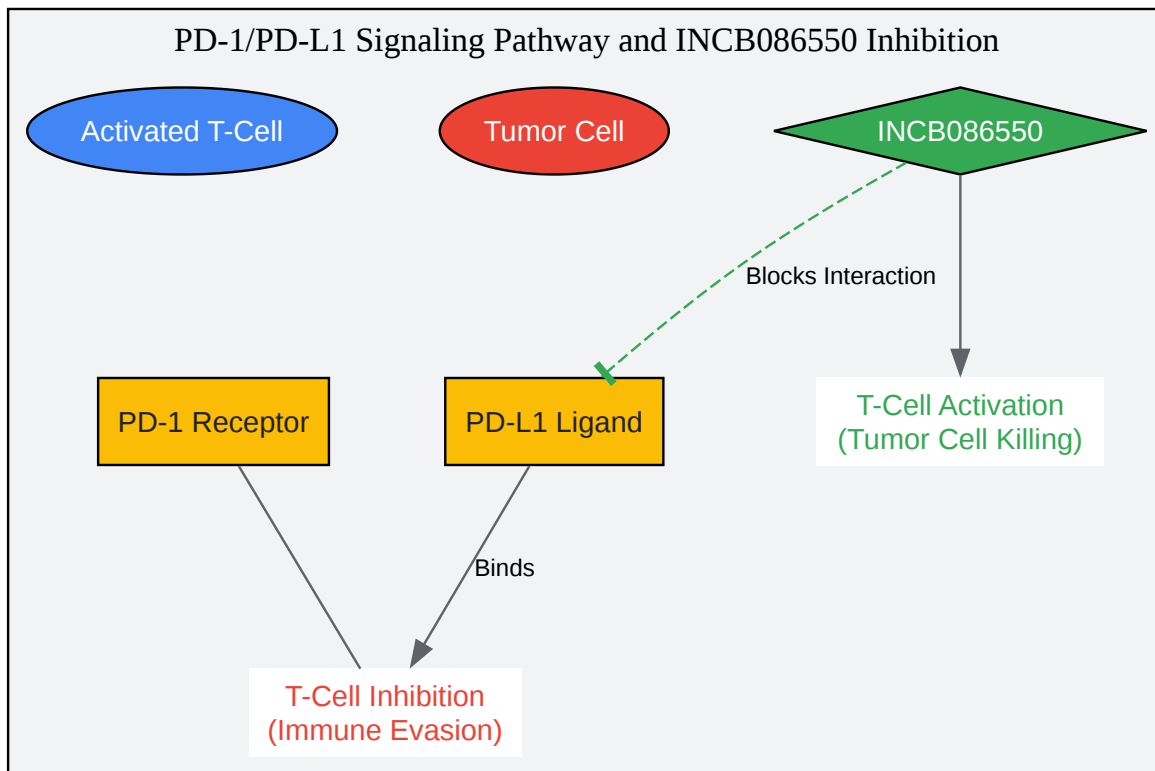
- The date accumulation started
- The Principal Investigator's name and contact information

Keep waste containers securely closed except when adding waste.

Step 5: Storage of Waste Store hazardous waste in a designated Satellite Accumulation Area (SAA) that is at or near the point of generation. The SAA should be a secure area, away from general laboratory traffic, and should have secondary containment to prevent spills. Ensure that incompatible waste streams are stored separately.

Step 6: Arrange for Disposal Once a waste container is full or has reached the allowable accumulation time limit, contact your institution's EHS department to arrange for a pickup. EHS will coordinate with a licensed hazardous waste vendor for proper transportation and final disposal, which is typically incineration for investigational drug compounds.





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